

physical and chemical characteristics of Versalide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Versalide

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An In-depth Technical Guide to the Physical and Chemical Characteristics of **Versalide**

This technical guide provides a comprehensive overview of the physical, chemical, and analytical characteristics of **Versalide**. It is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information about this synthetic polycyclic musk.

Chemical Identity

Versalide, known systematically as 1-(3-ethyl-5,6,7,8-tetrahydro-5,5,8,8-tetramethyl-2-naphthalenyl)ethanone, is a synthetic fragrance ingredient belonging to the polycyclic musk family.[1][2][3] It has been marketed under various names, including AETT and Musk 36A.[3]

Identifier	Value
IUPAC Name	1-(3-ethyl-5,5,8,8-tetramethyl-6,7-dihydronaphthalen-2-yl)ethanone[2][3]
CAS Number	88-29-9[1][2][4]
Molecular Formula	C ₁₈ H ₂₆ O[1][2][5]
Synonyms	AETT, Musk 36A, Acetylethyltetramethyltetralin, 7-Acetyl-6-ethyl-1,1,4,4-tetramethyltetralin[2][3]

Physicochemical Properties

Versalide is a white, crystalline solid at room temperature.[4][6] Its lipophilic nature is indicated by its high octanol-water partition coefficient (log K_{ow}).[2][7]

Property	Value
Molecular Weight	258.40 g/mol [1][2]
Appearance	White powder / Colorless crystals[4][6][8]
Melting Point	46.00 to 47.00 °C[4][6]
Boiling Point	130 °C at 2 mmHg[1][4][9] 361.87 °C at 760 mmHg (estimated)[6]
Water Solubility	0.07008 mg/L at 25 °C (estimated)[6] Insoluble in water[4][8]
Solubility in Organic Solvents	Soluble in alcohol, benzyl alcohol, benzyl benzoate, diethyl phthalate, isopropyl myristate. [4][6][9] Slightly soluble in Chloroform and Methanol.[4]
Vapor Pressure	0.000020 mmHg at 25 °C (estimated)[6]
logP (octanol/water)	5.037 - 6.42 (estimated)[6][7][10]
Density	0.931 - 0.9947 g/cm ³ (estimate)[4][5]

Chemical Synthesis and Purification

The synthesis of **Versalide** is a multi-step process that typically involves the reaction of ethylbenzene with 2,5-dichloro-2,5-dimethylhexane.[1][8]

General Synthesis Protocol

A common laboratory-scale synthesis involves the Friedel-Crafts alkylation of ethylbenzene with 2,5-dichloro-2,5-dimethylhexane, followed by acylation.[1][8]

Step 1: Alkylation Ethylbenzene is reacted with 2,5-dichloro-2,5-dimethylhexane in the presence of a Lewis acid catalyst, such as aluminum trichloride (AlCl_3) or ferric chloride (FeCl_3), in a suitable solvent like 1,2-dichloroethane or 2,2,4-trimethylpentane.[5]

Step 2: Acylation The resulting alkylated intermediate, 1,1,4,4-tetramethyl-6-ethyl-1,2,3,4-tetrahydronaphthalene, is then acetylated using acetyl chloride and a Lewis acid catalyst to yield **Versalide**.[5]

Purification

Purification of the crude product is typically achieved through a combination of distillation and crystallization.[1]

- Distillation: Fractional distillation under reduced pressure is used to separate **Versalide** from byproducts with different boiling points.[1]
- Crystallization: Further purification can be achieved by crystallization from a suitable solvent to remove trace impurities.[1]



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*General workflow for the synthesis and purification of **Versalide**.*

Analytical Methodologies

Several analytical techniques are employed for the identification, quantification, and quality control of **Versalide**.

Gas Chromatography (GC)

Gas chromatography, often coupled with mass spectrometry (GC/MS), is a primary method for separating and identifying **Versalide** and its potential impurities.[1][11] The non-polar nature of **Versalide** makes it well-suited for GC analysis.[11]

Typical Protocol Outline:

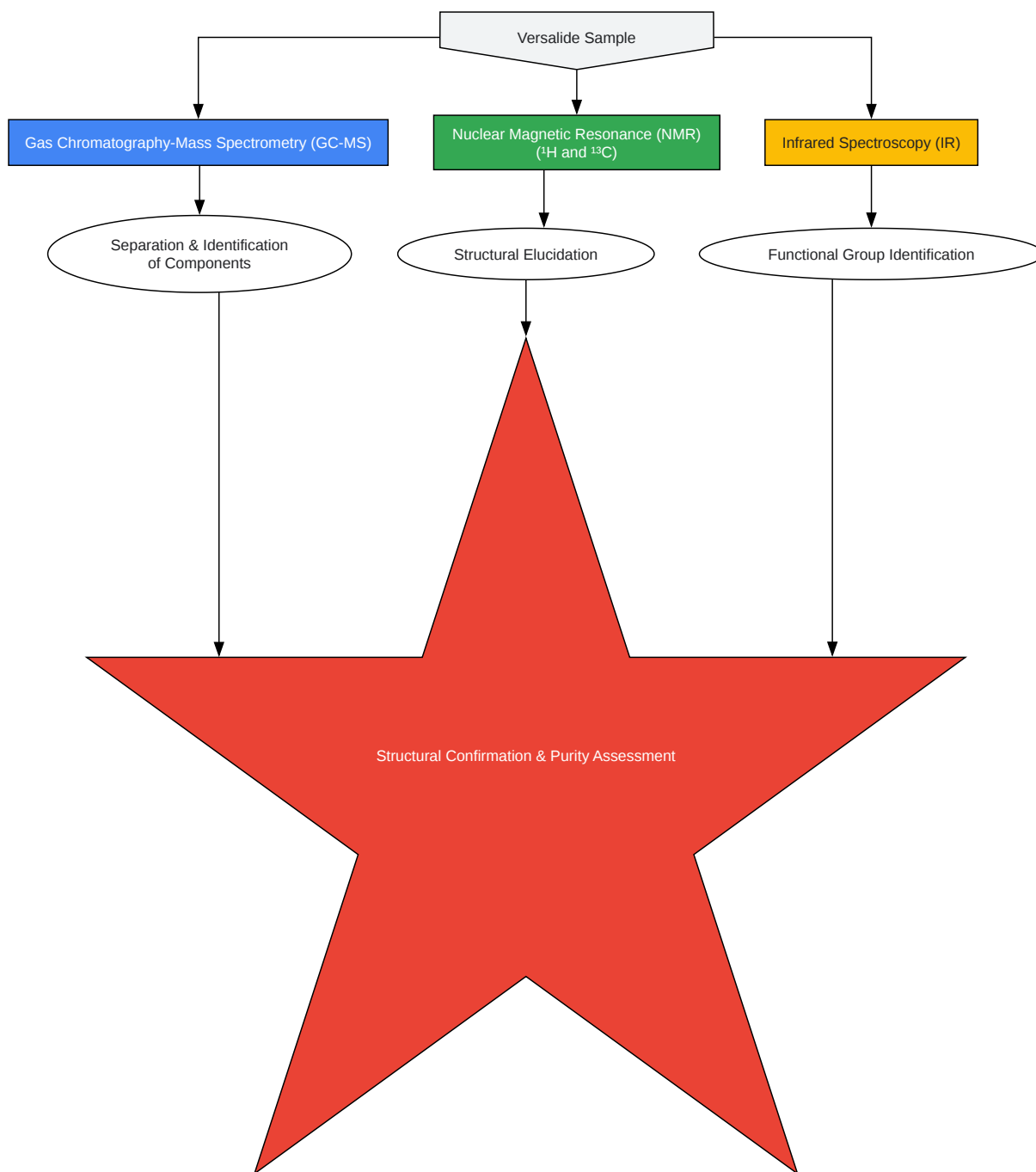
- **Sample Preparation:** The sample is dissolved in a suitable organic solvent.
- **Injection:** A small volume of the sample solution is injected into the GC.
- **Separation:** The sample is vaporized and carried by an inert gas through a capillary column. Separation occurs based on the differential partitioning of analytes between the mobile phase (carrier gas) and the stationary phase coated on the column walls.
- **Detection:** As components elute from the column, they are detected, often by a flame ionization detector (FID) or a mass spectrometer (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used to elucidate the chemical structure of **Versalide** and to confirm its identity.^[1] Both ^1H NMR and ^{13}C NMR provide detailed information about the molecular framework.

Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the functional groups present in the **Versalide** molecule, particularly the carbonyl group of the ketone.^[3]



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*Workflow for the analytical characterization of **Versalide**.*

Biological Activity and Safety

Versalide was historically used as a fragrance ingredient in perfumes, cosmetics, and soaps. [4][8][9] However, its use has been discontinued due to findings of neurotoxicity. [2][7] Exposure has been associated with central nervous system effects. [4][8] Consequently, the International Fragrance Association (IFRA) prohibits its use as a fragrance ingredient. [3][7]

Spectral Data

The following table summarizes key spectral information for **Versalide**.

Spectral Data Type	Key Features
Mass Spectrometry (MS)	Molecular Ion (M^+) at m/z 258. [3]
Infrared (IR) Spectroscopy	Characteristic absorption for the C=O stretch of the ketone functional group. [3]
^1H NMR Spectroscopy	Signals corresponding to aromatic protons, the ethyl group, the four methyl groups, and the methylene groups of the tetrahydronaphthalene ring system.
^{13}C NMR Spectroscopy	Resonances for all 18 carbon atoms, including the carbonyl carbon, aromatic carbons, and aliphatic carbons. [3]

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- To cite this document: BenchChem. [physical and chemical characteristics of Versalide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219986#physical-and-chemical-characteristics-of-versalide]

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